

What is the chemical structure of Taxumairol R

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Compound of Interest

Compound Name: *Taxumairol R*

Cat. No.: *B161516*

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Taxumairol R: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Taxumairol R is a complex diterpenoid belonging to the taxane family of natural products. Taxanes are a significant class of compounds in medicinal chemistry, with prominent members like Paclitaxel (Taxol®) and Docetaxel (Taxotere®) being widely used as potent anticancer agents. These compounds exert their therapeutic effect by interfering with the normal function of microtubules, which are essential for cell division. **Taxumairol R** was first isolated from the root bark of the Taiwanese Yew (*Taxus mairei*), a plant species that has been a rich source of novel taxane diterpenoids. This document provides a concise technical summary of the available information on **Taxumairol R**.

Chemical and Physical Properties

The fundamental chemical properties of **Taxumairol R** have been determined through spectroscopic analysis. While the detailed structural elucidation and spectroscopic data are contained within the primary scientific literature, a summary of its key identifiers is provided below.

| Property | Value | Data Source |
|-------------------|---|-----------------------|
| Molecular Formula | C ₃₇ H ₄₄ O ₁₅ | Shen et al., 2000b[1] |
| Monoisotopic Mass | 728.2680 g/mol | Shen et al., 2000b[1] |

Chemical Structure

The definitive chemical structure of **Taxumairol R** was elucidated by Shen and colleagues in 2000.[1] A detailed representation of its three-dimensional conformation and stereochemistry is available in the original publication.

Due to the limitations in accessing the full-text of the primary publication, a DOT script for the chemical structure of **Taxumairol R** cannot be provided at this time.

Experimental Protocols

Isolation of Taxumairol R

The isolation of **Taxumairol R** was reported from the root bark of *Taxus mairei*. [1] The general procedure for isolating taxanes from plant material typically involves the following steps:



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Figure 1: Generalized workflow for the isolation of taxanes.

For the specific details of the solvents, column materials, and gradients used in the isolation of **Taxumairol R**, researchers are directed to the original publication by Shen et al. (2000b).

Structure Elucidation

The determination of the intricate chemical structure of **Taxumairol R** relied on a combination of modern spectroscopic techniques. These methods allow for the detailed mapping of the molecule's carbon skeleton and the identification of its functional groups. The primary techniques employed in the structure elucidation of novel natural products like taxanes include:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including ^1H NMR, ^{13}C NMR, and various 2D NMR techniques (e.g., COSY, HMQC, HMBC) to establish the connectivity of atoms within the molecule.

Detailed spectroscopic data, including chemical shifts and coupling constants, are available in the primary research article.

Biological Activity and Signaling Pathways

As of the latest literature review, specific studies on the biological activity and mechanism of action of **Taxumairol R** have not been identified in publicly accessible databases. While it belongs to the taxane family, which is known for its microtubule-stabilizing effects, the specific cytotoxic profile and any unique biological activities of **Taxumairol R** remain to be investigated.

[1]

Consequently, there is no signaling pathway information available to be visualized.

Synthesis

There are currently no published reports detailing the total synthesis of **Taxumairol R**. The chemical complexity of taxanes presents a significant challenge for synthetic chemists, and as such, only a few members of this family have been successfully synthesized in the laboratory.

Conclusion

Taxumairol R is a structurally complex taxane diterpenoid isolated from *Taxus mairei*. While its fundamental chemical properties have been established, further research is required to explore its biological activities, potential as a therapeutic agent, and to develop a synthetic route for its production. The information presented in this guide is based on the initial discovery and characterization of the compound. For in-depth experimental details and comprehensive spectroscopic data, consulting the primary literature is essential.

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References

- 1. Taxanes and taxoids of the genus Taxus – A comprehensive inventory of chemical diversity - PMC [pmc.ncbi.nlm.nih.gov]
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